

# 2-Amino-5-bromothiazole hydrobromide melting point and stability

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## Compound of Interest

Compound Name: 2-Amino-5-bromothiazole  
hydrobromide

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An In-depth Technical Guide to **2-Amino-5-bromothiazole Hydrobromide**: Physicochemical Properties and Stability

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, with a core focus on the melting point and stability, of **2-Amino-5-bromothiazole hydrobromide** (CAS RN: 61296-22-8). This heterocyclic organic compound serves as a crucial intermediate in the pharmaceutical industry and as a biochemical reagent in life science research.[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

A summary of the key quantitative and qualitative data for **2-Amino-5-bromothiazole hydrobromide** is presented below.

| Property                       | Value  | Source(s)    |
|--------------------------------|--|--------------|
| Molecular Formula              | C <sub>3</sub> H <sub>4</sub> Br <sub>2</sub> N <sub>2</sub> S | [1][3]       |
| Molecular Weight               | 259.95 g/mol   | [1][3]       |
| Melting Point                  | 165 °C (with decomposition)                                    | [1][2][3][4] |
|                                | 157.0 to 163.0 °C  |              |
| 163 °C                         | [5]  |              |
| 141-144 °C (for hydrated form) | [6]  |              |
| Appearance                     | Light yellow to light brown<br>crystalline powder              | [1][3][4]    |
|                                | White to Gray to Brown<br>powder to crystal                    |              |
| Solubility                     | Soluble in Methanol  | [1][3]       |
| Purity                         | >95.0% (Nonaqueous<br>Titration)                               |              |
| ≥98.0%                         | [4]  |              |

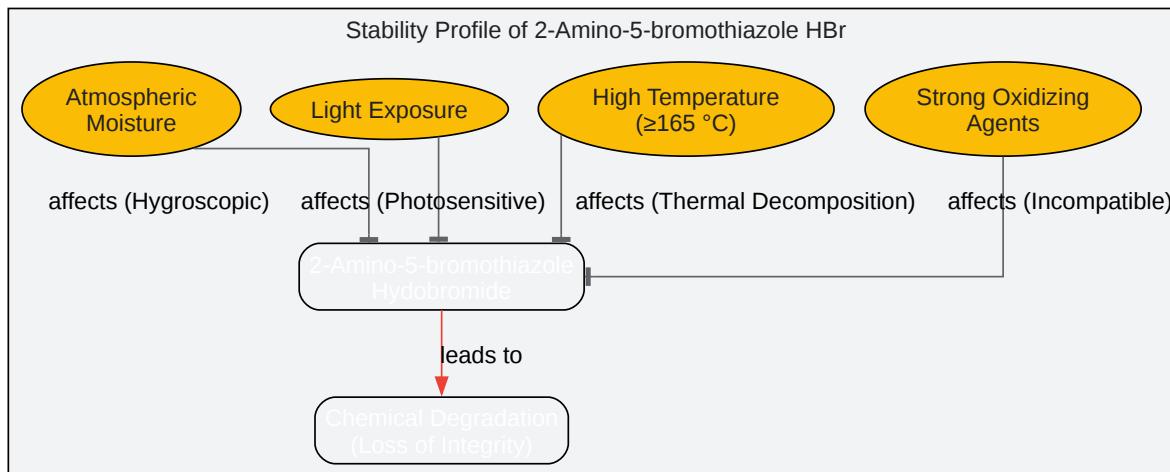
## Melting Point Analysis

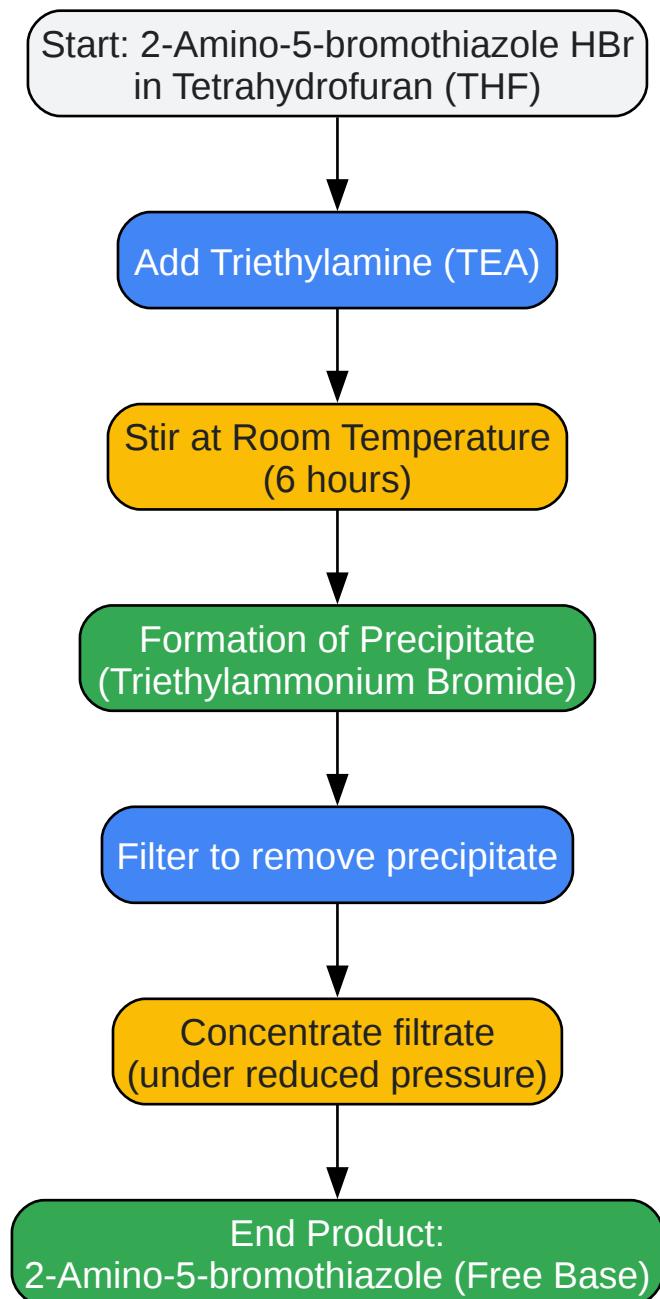
The melting point of **2-Amino-5-bromothiazole hydrobromide** is consistently reported at approximately 165 °C, with the important qualifier that the substance decomposes at this temperature.[1][2][3] Some suppliers provide a range, such as 157.0 to 163.0 °C. It is noteworthy that an earlier patent describes a melting point of 141-142 °C for a hydrated form of the compound, which after recrystallization, melts at 144-145 °C.[6] This suggests that the presence of water of crystallization can significantly affect the observed melting point.

## Compound Stability and Storage

Proper handling and storage are critical to maintain the integrity of **2-Amino-5-bromothiazole hydrobromide**.

- **Hygroscopicity:** The compound is sensitive and hygroscopic, meaning it readily absorbs moisture from the atmosphere.[1][3][4] Therefore, it must be stored in a sealed, dry environment.[1][3]
- **Light Sensitivity:** To prevent degradation, it should be kept in a dark place.[1][3]
- **Storage Temperature:** The recommended storage condition is Room Temperature (between 10°C and 25°C).[1][3][5] For long-term storage of stock solutions, -80°C (for 6 months) or -20°C (for 1 month) is recommended.[7]
- **Thermal Stability:** The compound decomposes at its melting point.[1] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[8]
- **Incompatibilities:** The compound should be kept away from strong oxidizing agents.[8]





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